

Quinpirole Hydrochloride (CAS 85798-08-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Quinpirole hydrochloride

CAS No.: 85798-08-9

Cat. No.: B1662246

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Abstract

Quinpirole hydrochloride (CAS 85798-08-9) is a potent and selective dopamine D2 and D3 receptor agonist widely utilized in neuroscience research to investigate dopaminergic signaling and its role in various physiological and pathological processes. This technical guide provides an in-depth overview of the physicochemical properties, pharmacology, and key experimental applications of **quinpirole hydrochloride**. Detailed experimental protocols and visualizations of associated signaling pathways are included to support researchers in the effective use of this compound.

Physicochemical and Pharmacological Properties

Quinpirole hydrochloride is a synthetic, non-ergoline compound that acts as a high-affinity agonist at D2-like dopamine receptors.[1][2][3] Its hydrochloride salt form enhances its solubility in aqueous solutions, facilitating its use in a variety of experimental settings.[4]

Table 1: Physicochemical Properties of Quinpirole Hydrochloride

Property	Value	Reference(s)
CAS Number	85798-08-9	[1][2][5]
Molecular Formula	C ₁₃ H ₂₁ N ₃ ·HCl	[1][2][5]
Molecular Weight	255.79 g/mol	[1][2][5]
Appearance	White to off-white solid/powder	[6][7][8]
Purity	≥98% (HPLC)	[1][2][7]
Solubility	Water: up to 100 mM, DMSO: up to 25 mM	[1][2]
Storage	Desiccate at -20°C	[1][2][7]

Table 2: Pharmacological Data - Receptor Binding Affinity (K_i)

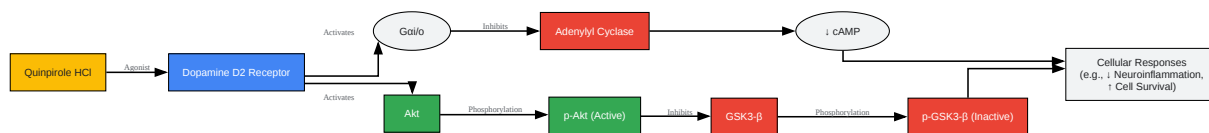
Receptor	K _i (nM)	Reference(s)
Dopamine D ₂	4.8	[1][2][6]
Dopamine D ₃	~24	[1][2][6]
Dopamine D ₄	~30	[1][2][6]
Dopamine D ₁	1900	[1][2]

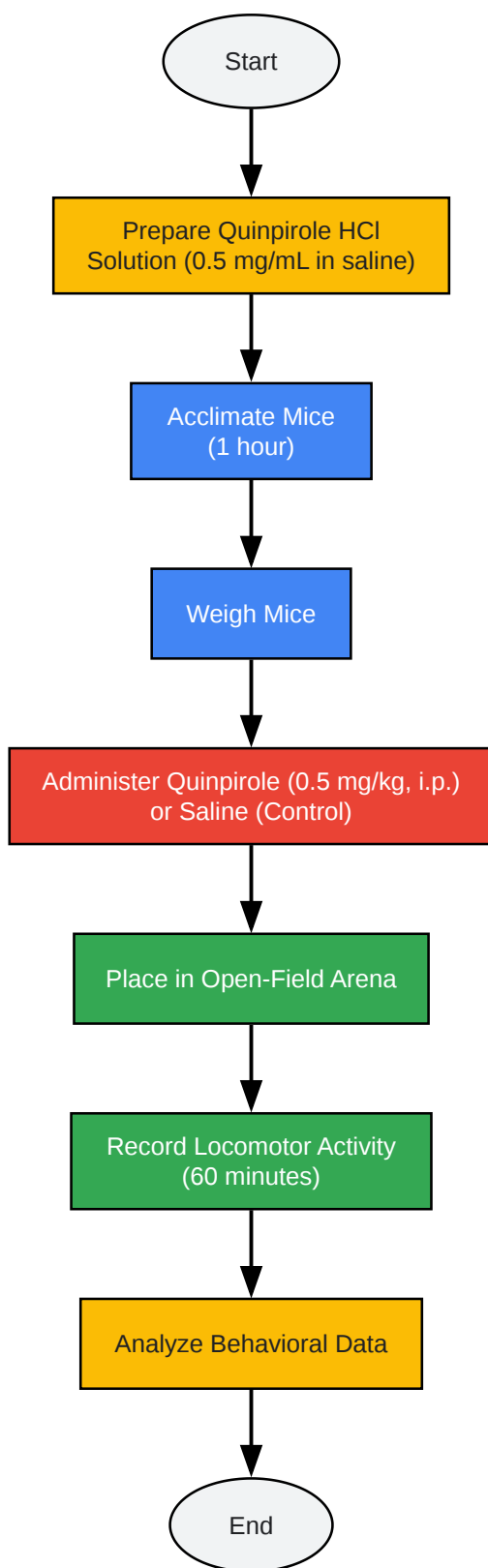
Mechanism of Action and Signaling Pathways

Quinpirole exerts its effects primarily through the activation of D₂ and D₃ dopamine receptors, which are G protein-coupled receptors (GPCRs) that couple to G_{ai/o} proteins.[9] Activation of these receptors leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[9]

Furthermore, quinpirole has been shown to modulate the Akt/GSK3-β signaling pathway.[10] Activation of the D₂ receptor by quinpirole can lead to the phosphorylation and activation of Akt

(also known as Protein Kinase B), which in turn phosphorylates and inhibits Glycogen Synthase Kinase 3- β (GSK3- β).^[10]^[11] This pathway is crucial in regulating various cellular processes, including cell survival, apoptosis, and neuroinflammation.^[10]





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